

Personal protective equipment for handling **Sanggenofuran B**

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Compound of Interest

Compound Name: **Sanggenofuran B**

Cat. No.: **B592932**

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Essential Safety and Handling Guide for **Sanggenofuran B**

Disclaimer: No specific Safety Data Sheet (SDS) for **Sanggenofuran B** is readily available. The following guidance is based on the safety profiles of structurally related benzofuran compounds and general laboratory best practices. A thorough, substance-specific risk assessment is mandatory before commencing any work.

This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Sanggenofuran B**. Adherence to these protocols is crucial for minimizing risk and ensuring a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

While specific toxicity data for **Sanggenofuran B** is unavailable, compounds with a benzofuran scaffold should be treated as potentially hazardous upon inhalation, ingestion, and skin contact. Primary hazards associated with similar compounds include skin and eye irritation.[\[1\]](#)

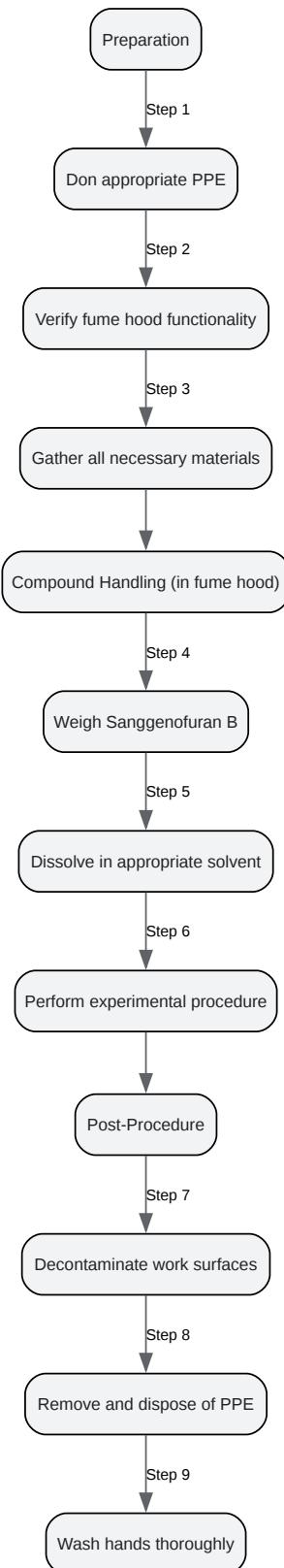
Table 1: Recommended Personal Protective Equipment (PPE) for Handling **Sanggenofuran B**

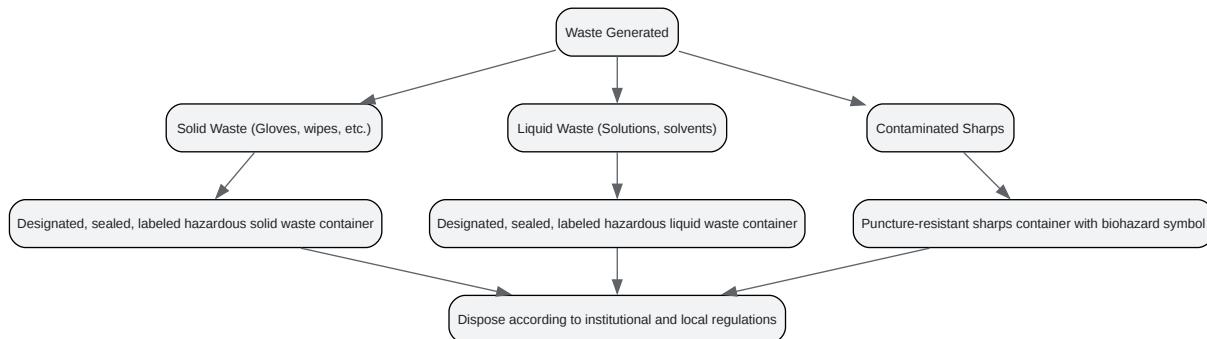
| PPE Category | Specification | Rationale |
|------------------------|--|---|
| Eye/Face Protection | Tightly fitting safety goggles or chemical safety goggles conforming to EN 166 (EU) or NIOSH (US) standards. A face shield should be worn over goggles if there is a significant risk of splashes. [1] [2] | To protect against dust particles and potential splashes of solutions. |
| Skin Protection | Chemical-resistant gloves (e.g., nitrile rubber), inspected before use. A flame-resistant lab coat or impervious clothing is also required. [1] [2] | To prevent skin contact, which may cause irritation. |
| Respiratory Protection | A NIOSH/MSHA or European Standard EN 149 approved respirator should be used when handling the powder outside of a certified chemical fume hood or if exposure limits are exceeded. A full-face respirator is recommended if irritation is experienced. [1] | To avoid inhalation of fine dust particles, which can irritate the respiratory tract. |
| Body Protection | Wear appropriate protective clothing to prevent skin exposure. [1] | To provide an additional barrier against accidental contact. |

Operational Plan: Handling Procedures

All handling of **Sanggenofuran B**, particularly of the solid compound, should occur within a certified chemical fume hood to minimize inhalation exposure.[\[2\]](#)

Experimental Workflow for Handling **Sanggenofuran B**





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References

- 1. [benchchem.com \[benchchem.com\]](https://www.benchchem.com/product/b592932#personal-protective-equipment-for-handling-sanggenofuran-b)
- 2. [benchchem.com \[benchchem.com\]](https://www.benchchem.com/product/b592932#personal-protective-equipment-for-handling-sanggenofuran-b)
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